

# Technical Application Note: Synthesis and Characterization of 1-(2-Aminopropoxy)-3-chlorobenzene

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## Compound of Interest

Compound Name: 1-(2-Aminopropoxy)-3-chlorobenzene

Cat. No.: B13213829

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## Executive Summary & Chemical Identity

This application note details the synthetic methodology for **1-(2-Aminopropoxy)-3-chlorobenzene** (also known as 1-(3-chlorophenoxy)propan-2-amine). This compound serves as a critical organic building block in the development of pharmaceutical intermediates, specifically in the synthesis of aryloxypropylamine derivatives utilized in GPCR ligand research and protein degrader libraries.

- IUPAC Name: 1-(3-chlorophenoxy)propan-2-amine

- Molecular Formula: C

H

ClNO<sup>[1]</sup>

- CAS Number: 1021871-66-8 (HCl salt ref) / 37142-46-4 (Bromo-precursor ref)

- Molecular Weight: 185.65 g/mol (Free base)

Safety Warning: This protocol involves the handling of chlorophenols and alkylating agents. All procedures must be conducted in a Class II fume hood with full Personal Protective Equipment (PPE), including chemically resistant gloves, safety goggles, and lab coats.

## Synthetic Strategy & Rationale

The synthesis is designed around a nucleophilic aromatic substitution (S

2) strategy, leveraging the nucleophilicity of the phenoxide ion against an electrophilic propylene linker. Two primary routes are evaluated for scalability and purity:

- Route A (Direct Alkylation/Amination): Reaction of 3-chlorophenol with propylene oxide or 1-chloro-2-propanol, followed by amination. This route is atom-economical but requires careful control of regioselectivity.
- Route B (Gabriel Synthesis - Preferred for Purity): O-alkylation of 3-chlorophenol with a phthalimide-protected linker (e.g., N-(2-bromopropyl)phthalimide) followed by hydrazine deprotection. This ensures the primary amine is generated exclusively without secondary/tertiary amine byproducts.

The protocol below details Route A (Modified), utilizing a chlorohydrin intermediate as supported by recent process chemistry literature, optimized for laboratory-scale synthesis.

## Step-by-Step Experimental Protocol

Objective: Synthesis of the intermediate 1-(3-chlorophenoxy)propan-2-ol.

- Reagent Preparation:
  - Charge a 3-neck round-bottom flask with 3-chlorophenol (1.0 eq) and anhydrous acetonitrile (MeCN) or DMF (10 volumes).
  - Add Potassium Carbonate (K

CO

, 1.5 eq) to generate the phenoxide in situ. Stir at room temperature for 30 minutes under

inert atmosphere (N

).

- Alkylation:
  - Slowly add propylene oxide (1.2 eq) dropwise. Note: Alternatively, 1-chloro-2-propanol can be used with stronger base conditions, but propylene oxide offers cleaner regiochemistry under catalyzed conditions.
  - Heat the reaction mixture to reflux (80°C) for 6-12 hours. Monitor reaction progress via TLC (Hexane:EtOAc 4:1) or HPLC.
- Work-up:
  - Cool to room temperature.<sup>[2][3][4]</sup> Filter off inorganic solids (K<sub>2</sub>CO<sub>3</sub>/KCl).
  - Concentrate the filtrate under reduced pressure.
  - Dilute residue with Ethyl Acetate and wash with 1M NaOH (to remove unreacted phenol) followed by brine.
  - Dry organic layer over MgSO<sub>4</sub> and concentrate to yield the crude alcohol intermediate.

Objective: Conversion of the secondary alcohol to the primary amine.

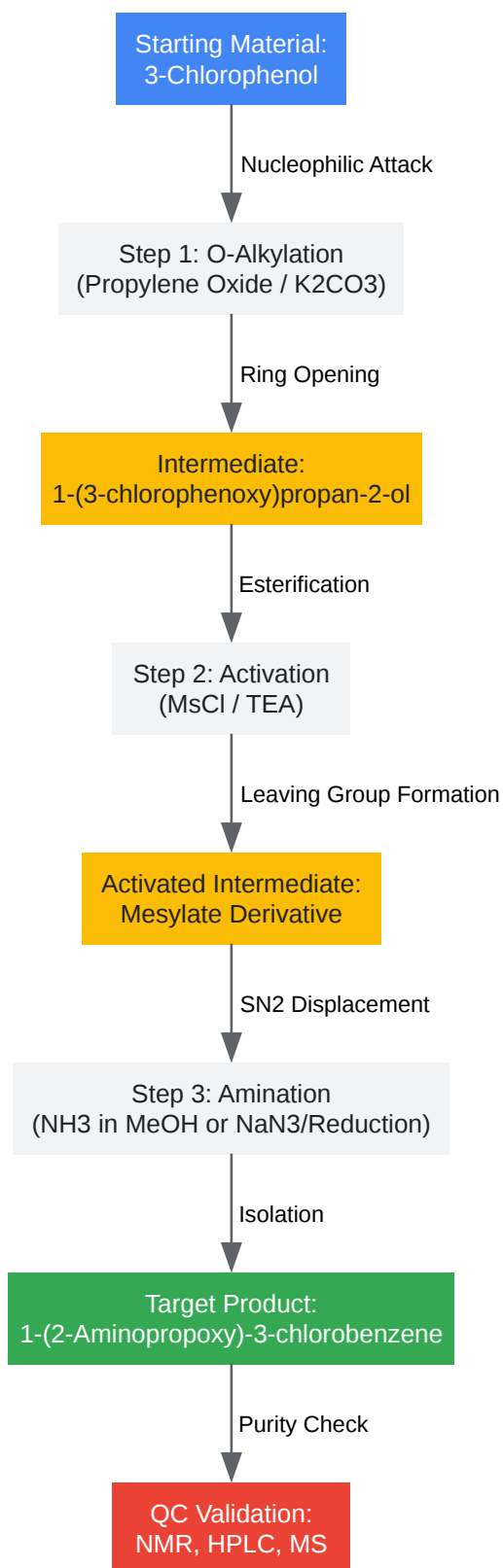
Note: Direct amination of the alcohol is difficult. The alcohol is typically activated to a mesylate or halide, then displaced by an amine source (e.g., ammonia or azide).

- Activation (Mesylation):
  - Dissolve the intermediate from Phase 1 in Dichloromethane (DCM). Cool to 0°C.

- Add Triethylamine (TEA, 1.5 eq) followed by Methanesulfonyl chloride (MsCl, 1.2 eq) dropwise.
- Stir for 2 hours until conversion to the mesylate is complete. Aqueous work-up yields the activated intermediate.
- Nucleophilic Displacement:
  - Dissolve the mesylate in methanol saturated with ammonia (NH<sub>3</sub>) or use a sealed pressure vessel with liquid ammonia.
  - Heat to 60-80°C for 4-8 hours.
  - Alternative: Use Sodium Azide (NaN<sub>3</sub>) in DMF followed by Staudinger reduction (PPh<sub>3</sub>/H<sub>2</sub>O) for higher specificity to the primary amine.
- Isolation of **1-(2-Aminopropoxy)-3-chlorobenzene**:
  - Evaporate solvent. Acidify with 1M HCl to form the water-soluble hydrochloride salt.
  - Wash the aqueous layer with ether (removes non-basic impurities).
  - Basify the aqueous layer with NaOH to pH >12 and extract with DCM.
  - Concentrate to yield the target free base. Convert to HCl salt for stability if required.

## Process Visualization (Pathway & Logic)

The following diagram illustrates the critical decision nodes and chemical transformations.



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Figure 1: Synthetic workflow for the production of **1-(2-Aminopropoxy)-3-chlorobenzene**, highlighting the activation strategy.

## Analytical Specifications & Quality Control

To ensure the integrity of the synthesized building block, the following analytical parameters must be met:

| Parameter        | Specification                                 | Method                        |
|------------------|-----------------------------------------------|-------------------------------|
| Appearance       | White to off-white solid (HCl salt)           | Visual Inspection             |
| Purity           | ≥ 95.0%                                       | HPLC (C18, MeCN/H2O gradient) |
| Identity (H-NMR) | Consistent with structure                     | 400 MHz DMSO-d6               |
| Identity (MS)    | [M+H] <sup>+</sup> = 186.1/188.1 (Cl pattern) | LC-MS (ESI+)                  |
| Water Content    | ≤ 1.0%                                        | Karl Fischer Titration        |

Key NMR Diagnostic Signals:

- Aromatic protons (3-chlorophenyl ring): Multiplet  
6.8 - 7.3 ppm.
- Methine proton (-CH-NH<sub>2</sub>): Multiplet  
3.2 - 3.5 ppm.
- Methylene protons (-O-CH<sub>2</sub>-): Doublet/Multiplet  
3.8 - 4.0 ppm.
- Methyl group (-CH<sub>3</sub>): Doublet  
1.1 - 1.3 ppm.

## References

- National Center for Biotechnology Information (NCBI). (2025). PubChem Compound Summary for CID 133553942. Retrieved February 20, 2026, from [[Link](#)]

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